

PVDC versus PVDF: A comparison of chemical resistance and thermal stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Saran*

Cat. No.: *B1199687*

[Get Quote](#)

A Comparative Analysis of PVDC and PVDF: Chemical Resistance and Thermal Stability

For researchers, scientists, and drug development professionals, selecting the appropriate polymer is a critical decision that can significantly impact the performance and longevity of products and experiments. Polyvinylidene chloride (PVDC) and Polyvinylidene fluoride (PVDF) are two high-performance fluoropolymers often considered for applications demanding excellent chemical resistance and thermal stability. This guide provides an objective comparison of these two materials, supported by available data and standardized experimental protocols, to aid in making an informed selection.

Data Presentation

The following tables summarize the key chemical resistance and thermal stability properties of PVDC and PVDF.

Table 1: Comparison of Chemical Resistance

Chemical Class	PVDC	PVDF
Acids (Dilute)	Good	Excellent
Acids (Concentrated)	Good	Excellent (Resistant to strong acids like hydrofluoric and nitric acid)[1]
Alkalis	Good	Good (Not resistant to hot bases)[1]
Alcohols	Good	Good
Aromatic Hydrocarbons	Fair	Good
Halogens	Good	Excellent (Resistant to chlorine and bromine)[1]
Ketones	Fair	Fair to Poor (e.g., Acetone is rated as "Severe Effect")[2]
Organic Solvents	Good (Insoluble in most)[3]	Excellent[1]
Oils and Greases	Good	Excellent[1]

Table 2: Comparison of Thermal Stability

Property	PVDC	PVDF
Melting Point	190 - 205 °C	~177 °C[4][5]
Glass Transition Temperature (Tg)	-18 to -11 °C	~ -35 °C[6]
Heat Deflection Temperature (HDT)	Not specified	121 °C @ 0.455 MPa (66 psi) 85 °C @ 1.82 MPa (264 psi)
Maximum Continuous Service Temperature	60 - 95 °C	Up to 150 °C[4][5][6]
Coefficient of Linear Thermal Expansion (α)	$190 \times 10^{-6} / ^\circ\text{C}$	$128 \times 10^{-6} / ^\circ\text{C}$
Thermal Degradation	Decomposes above 125°C, releasing HCl[3]	Stable up to 400°C[7]

Experimental Protocols

The data presented in this guide is typically determined using standardized testing methods to ensure reproducibility and comparability.

Chemical Resistance Testing (ASTM D543)

The evaluation of a plastic's resistance to chemical reagents is standardized by ASTM D543.[8][9][10] This practice provides a framework for assessing the changes in material properties after chemical exposure.

Methodology:

- **Specimen Preparation:** Standardized specimens of the polymer are prepared. Their initial weight, dimensions, and mechanical properties (such as tensile strength and elongation) are measured and recorded.[11]
- **Chemical Exposure:** The specimens are immersed in the chemical reagent for a specified duration and at a controlled temperature.[11] The standard also allows for other exposure methods like spraying or wiping to simulate different real-world conditions.[9]

- **Post-Exposure Evaluation:** After the exposure period, the specimens are removed, cleaned, and dried. Their weight and dimensions are measured again to determine any swelling or degradation.
- **Mechanical Testing:** The mechanical properties of the exposed specimens are re-tested.
- **Data Analysis:** The percentage change in weight, dimensions, and mechanical properties are calculated and reported. Visual changes such as discoloration, cracking, or crazing are also noted.^[9]

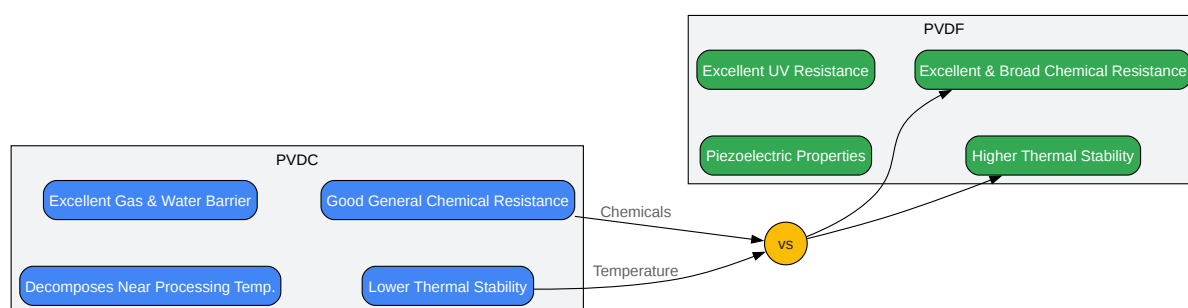
Thermal Stability Testing

Several ASTM standards are employed to characterize the thermal stability of polymers.

- **Melting Point and Glass Transition Temperature (ASTM D3418):** This method utilizes Differential Scanning Calorimetry (DSC) to determine the temperatures at which a polymer transitions from a glassy to a rubbery state (T_g) and from a solid to a liquid state (melting point).^[12]
- **Heat Deflection Temperature (ASTM D648):** This test determines the temperature at which a polymer sample deforms under a specified load.^[12] A standard test bar is subjected to a flexural load, and the temperature of the surrounding heat transfer medium is increased at a constant rate. The temperature at which the bar deflects a specific distance is recorded as the HDT.
- **Coefficient of Linear Thermal Expansion (ASTM D696 or ASTM E831):** These methods measure the change in length of a material per unit change in temperature. A dilatometer or a thermomechanical analyzer (TMA) is used to measure the dimensional changes of a specimen as it is heated or cooled.
- **Heat Aging (ASTM D3045):** This practice is used to assess the long-term thermal stability of plastics.^[13] Specimens are exposed to elevated temperatures for extended periods, and the changes in their physical properties are monitored over time.

Visual Comparison of Properties

The following diagram provides a visual summary of the key comparative aspects of PVDC and PVDF.



[Click to download full resolution via product page](#)

Caption: A comparison of key properties of PVDC and PVDF.

Conclusion

Both PVDC and PVDF offer robust performance characteristics, but they are not interchangeable.

PVDC is particularly noteworthy for its exceptional barrier properties against gases and water, making it a common choice in packaging applications. Its chemical resistance is generally good, especially against acids and alkalis. However, its thermal stability is a significant limitation, as it begins to decompose at temperatures close to its melting point.[3]

PVDF, on the other hand, exhibits superior thermal stability with a higher continuous service temperature and excellent resistance to a broader range of chemicals, including strong acids and halogens.[1][4][5] Its inherent UV resistance and unique piezoelectric properties further

expand its utility in demanding applications such as chemical processing, high-purity water systems, and advanced electronics.

For applications requiring the utmost in chemical inertness and performance at elevated temperatures, PVDF is generally the superior choice. Where exceptional barrier performance at moderate temperatures is the primary driver and cost is a significant factor, PVDC may be a suitable alternative. The selection process should always involve a thorough evaluation of the specific chemical exposures, thermal conditions, and mechanical stresses expected in the end-use application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfagomma.com [alfagomma.com]
- 2. google.com [google.com]
- 3. plastexmatting.com [plastexmatting.com]
- 4. youtube.com [youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. PVC (Polyvinyl Chloride) – Chemical Resistance Chart [blog.darwin-microfluidics.com]
- 7. azom.com [azom.com]
- 8. msesupplies.com [msesupplies.com]
- 9. balseal.com [balseal.com]
- 10. Understanding the Coefficient of Linear Thermal Expansion (CLTE) for a Machined Polymer - AIP Precision Machining [aiprecision.com]
- 11. youtube.com [youtube.com]
- 12. ASTM D648 Deflection Temperature of Plastics Under Flexural Load in the Edgewise Position [latesting.com]
- 13. passive-components.eu [passive-components.eu]

- To cite this document: BenchChem. [PVDC versus PVDF: A comparison of chemical resistance and thermal stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199687#pvdc-versus-pvdf-a-comparison-of-chemical-resistance-and-thermal-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com